

# Application Note: Quantification of 24:0 Lysophosphatidylcholine (Lyso PC) using LC-MS/MS

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## Compound of Interest

Compound Name: *24:0 Lyso PC-13C6*

Cat. No.: *B12416579*

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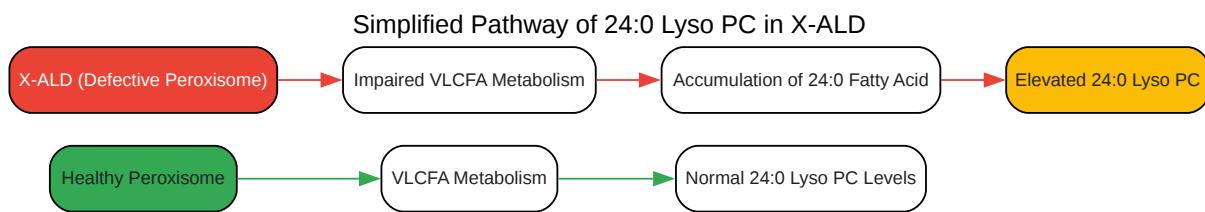
For Researchers, Scientists, and Drug Development Professionals

## Introduction

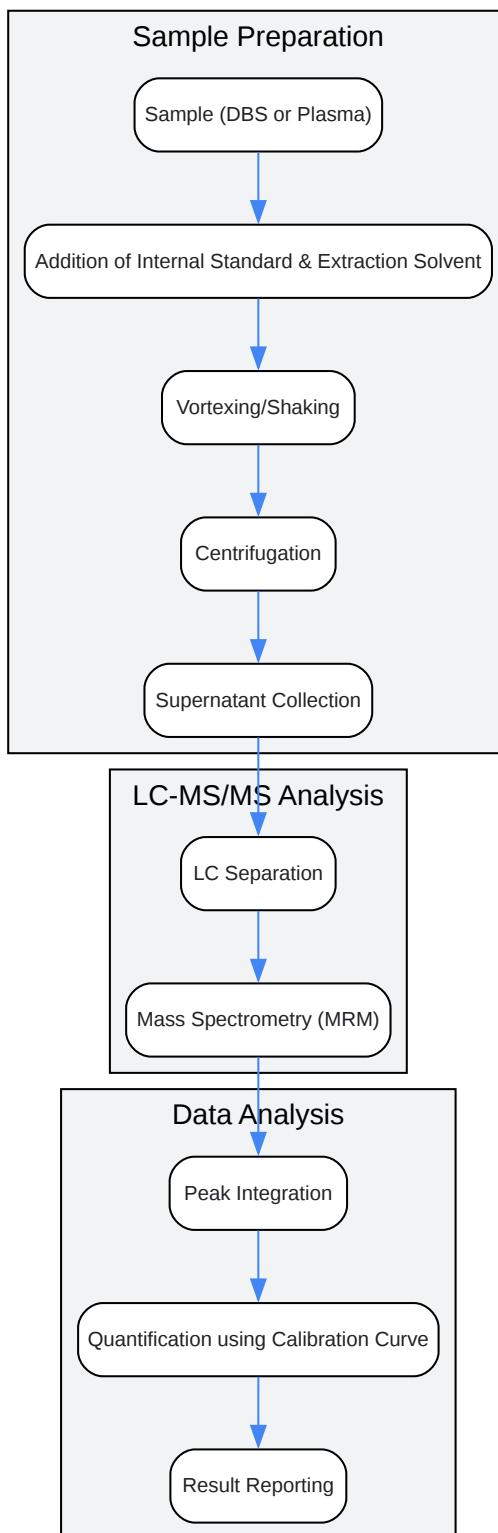
Lignoceroyl-lysophosphatidylcholine (24:0 Lyso PC) is a key biomarker for several peroxisomal disorders, most notably X-linked adrenoleukodystrophy (X-ALD).<sup>[1][2][3]</sup> Its quantification in biological matrices such as plasma and dried blood spots (DBS) is crucial for disease diagnosis, newborn screening, and monitoring therapeutic interventions. This application note provides a detailed protocol for the sensitive and specific quantification of 24:0 Lyso PC using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), a powerful analytical technique for this purpose.<sup>[2][4]</sup>

## Signaling Pathway and Biomarker Relevance

In X-ALD, a genetic defect impairs the function of a peroxisomal transporter, leading to the accumulation of very long-chain fatty acids (VLCFAs), including lignoceric acid (24:0). This accumulation disrupts cellular function and leads to the formation of 24:0 Lyso PC. Therefore, elevated levels of 24:0 Lyso PC in circulation serve as a direct indicator of the underlying metabolic dysfunction.



## LC-MS/MS Workflow for 24:0 Lyso PC Quantification

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## References

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- To cite this document: BenchChem. [Application Note: Quantification of 24:0 Lysophosphatidylcholine (Lyo PC) using LC-MS/MS]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12416579#lc-ms-ms-method-for-24-0-lyso-pc-quantification>]

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